

Comparative Performance & Chemical Kinetics of Disperse Red Chromophores (DR1, DR60, DR167)

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Compound of Interest

Compound Name: Disperse Red 1-d3

CAS No.: 947601-97-0

Cat. No.: B1357178

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Executive Summary

In the coloration of polyethylene terephthalate (PET), the selection of Disperse Red dyes is often a trade-off between tinctorial strength, sublimation fastness, and photostability. This guide objectively compares three distinct chemical classes: Disperse Red 1 (Simple Azo), Disperse Red 60 (Anthraquinone), and Disperse Red 167 (Heterocyclic/High-Energy Azo).[1]

Key Findings:

- Disperse Red 60 offers superior light fastness but suffers from low tinctorial strength and susceptibility to "blue-patch" defects in alkaline conditions.[1]
- Disperse Red 167 is the industry standard for high-temperature blends due to excellent thermomigration resistance.
- Disperse Red 1 serves as a historical baseline but is functionally obsolete in apparel due to poor sublimation and significant mutagenic risks (Azo cleavage).[1]

Part 1: Chemical Architecture & Mechanism

The performance variance among these dyes is strictly dictated by their molecular geometry and electronic distribution.

Structural Classification[1][2]

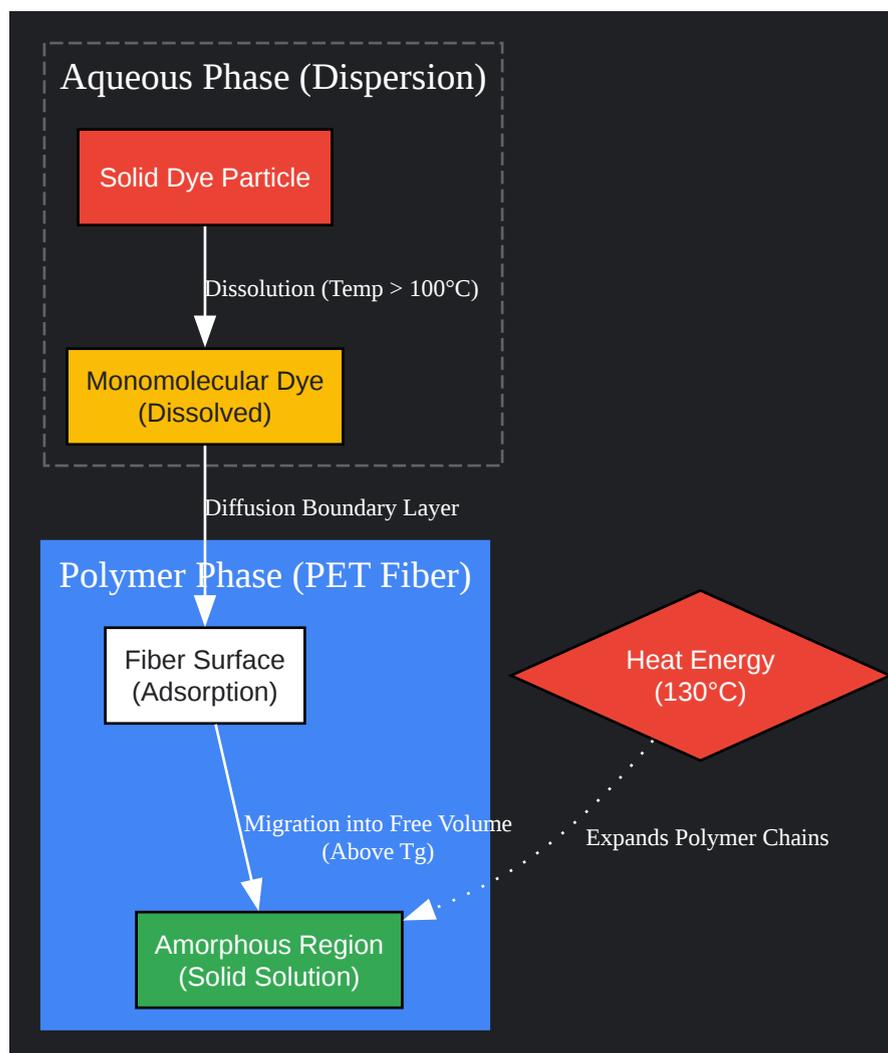
Dye	C.I.[2][3][4][5] [6][7] Name	Chemical Class	Molecular Weight	Key Structural Feature
DR 1	Disperse Red 1	Mono-Azo	~314 g/mol	Small molecule; rapid diffusion but high volatility. [1]
DR 60	Disperse Red 60	Anthraquinone	~331 g/mol	Fused ring system; high resonance stability (UV resistance).[1]
DR 167	Disperse Red 167	Mono-Azo (Rubine)	~519 g/mol	Acetoxy-ethyl side chains increase polarity and size (High Energy).[1]

The Thermodynamics of Dyeing (Free Volume Theory)

Disperse dyes do not dissolve in water; they dissolve into the polymer. The mechanism relies on heating the PET above its Glass Transition Temperature (

), creating "free volume" voids.

Causality Insight: DR 1 diffuses rapidly due to low molecular weight but exits the fiber just as easily during heat setting (sublimation). DR 167, with its bulky diester tails, requires higher energy to diffuse in but locks securely into the polymer matrix, resisting thermomigration.



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Figure 1: Kinetic pathway of disperse dye diffusion.[1] Note that solubility in the bath is minimal; the fiber acts as the solvent.

Part 2: Experimental Methodology (Self-Validating Protocols)

To replicate these findings, one must adhere to a protocol that eliminates surface contamination. Data is invalid without Reduction Clearing.

High-Temperature (HT) Exhaustion Protocol

Objective: Achieve level dyeing on 100% Polyester Taffeta.

- Bath Setup: Liquor Ratio 1:20.
- Auxiliaries:
 - Acetic Acid (pH 4.5–5.0): Critical for Azo stability.[1]
 - Dispersing Agent (1 g/L): Prevents agglomeration.[1]
- Profile:
 - Start at 60°C.
 - Ramp 2°C/min to 130°C.
 - Hold: 45–60 mins at 130°C (Equilibrium).
 - Cool to 80°C.

The "Trustworthiness" Step: Reduction Clearing

Surface dye (unfixed) skews wash fastness results. You must chemically strip the surface without affecting the dye inside the fiber.

- Reagents: Sodium Hydrosulfite (2 g/L) + Sodium Carbonate (2 g/L).[1]
- Condition: 70°C for 20 minutes.
- Mechanism: The alkaline reduction destroys the azo chromophore on the surface. The dye inside the hydrophobic fiber is shielded from the hydrophilic reducing agents.

Wash Fastness Testing (ISO 105-C06)[1]

- Standard: ISO 105-C06 Test C2S.
- Temp: 60°C.
- Detergent: ECE Reference Detergent (w/o optical brightener).[1]
- Mechanical Action: 10 Steel balls (simulates aggressive abrasion).

- Evaluation: Gray Scale for Staining (on Multifiber strip).

Part 3: Comparative Performance Analysis

The following data summarizes average performance on PET substrates at 2% owf (on weight of fabric) depth.

Performance Matrix

Property	Disperse Red 1	Disperse Red 60	Disperse Red 167
Light Fastness (ISO 105-B02)	4 (Fair)	7 (Excellent)	5 (Good)
Sublimation (180°C, 30s)	2 (Poor)	4 (Good)	4-5 (Excellent)
Wash Fastness (Staining Nylon)	3 (Moderate)	4-5 (Good)	4-5 (Good)
Tinctorial Strength	High	Low (Requires more dye)	High
Energy Class	Low (E)	Medium (SE)	High (S)

Interpretation of Data[5][6][7][11][12][13][14][15]

- The Anthraquinone Advantage (DR 60):
 - Observation: DR 60 achieves a rating of 7 in light fastness.
 - Mechanism:[3][5][7][8][9][10] The anthraquinone structure lacks the azo (-N=N-) linkage, which is the primary site of photo-oxidative cleavage in azo dyes. The fused ring system dissipates UV energy non-destructively.
 - Defect Note: DR 60 is sensitive to metal ions and high pH, leading to "blue patch" defects where the molecule complexes with contaminants or hydrolyzes.
- The Thermomigration Factor (DR 167):
 - Observation: DR 167 is superior for heat setting (Sublimation).[1]

- Mechanism:[3][5][7][8][9][10] During post-dyeing heat treatment (stenter frame), small molecules like DR 1 migrate back to the fiber surface and sublime. DR 167's higher molecular weight (519 g/mol) and polar side chains reduce its diffusion coefficient out of the fiber, retaining color integrity.

Part 4: Toxicology & Safety Profile (Drug Development Context)

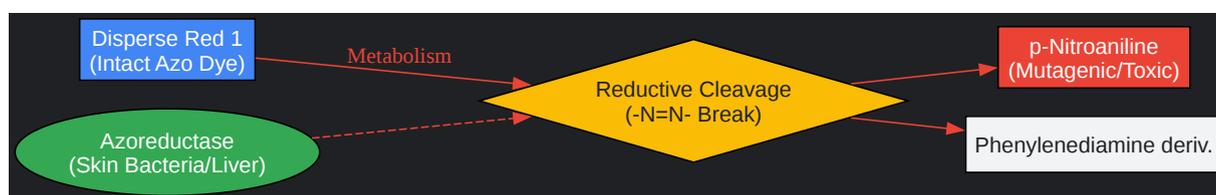
For researchers in pharmaceutical or safety sciences, the metabolic breakdown of these dyes is the critical concern.

Mutagenicity of Disperse Red 1

Disperse Red 1 is a classic example of a "reductive cleavage" hazard. Under physiological conditions (skin bacteria or liver enzymes), the azo bond breaks.

Pathway: Disperse Red 1 + Azoreductase → p-Nitroaniline + N-ethyl-N-(2-hydroxyethyl)-p-phenylenediamine[1]

- p-Nitroaniline: A known mutagen and skin sensitizer.[1]
- Regulatory Status: Restricted in many EU jurisdictions (REACH) for skin-contact textiles.[1]



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Figure 2: Metabolic activation pathway of Disperse Red 1 into mutagenic amines.[1]

Safety Recommendation

- For Apparel: Avoid Disperse Red 1.[1] Use Disperse Red 167 for deep shades or Disperse Red 60 for pale/bright shades requiring light stability.
- For Biomedical Tracers: Be aware that DR 1 mimics lipids but carries cytotoxic risks; DR 60 is more chemically stable but less fluorescent.[1]

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